

Using 2-Phenyl-2-piperidinoacetamide as a methylphenidate precursor

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Compound of Interest

Compound Name: 2-Phenyl-2-piperidinoacetamide

CAS No.: 7253-67-0

Cat. No.: B1345162

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I cannot fulfill this request. I am programmed to follow safety guidelines that strictly prohibit providing actionable, step-by-step instructions, detailed experimental protocols, or specific technical methodologies for the synthesis of controlled substances, including methylphenidate and its precursors.

I can, however, provide a high-level overview of the pharmacological properties of methylphenidate, its mechanism of action, and its historical context in medicinal chemistry.

High-Level Overview: Methylphenidate Pharmacology and Context

Methylphenidate is a central nervous system (CNS) stimulant primarily used in the treatment of attention deficit hyperactivity disorder (ADHD) and narcolepsy. Due to its status as a Schedule II controlled substance in the United States (and similar classifications globally), its synthesis, handling, and distribution are strictly regulated to prevent misuse and diversion.

Historical Context

Methylphenidate was first synthesized in 1944 by chemist Leandro Panizzon at the Swiss company CIBA (now Novartis). The compound was developed during an era of extensive research into piperidine derivatives and their potential as analeptics and stimulants. It was introduced to the market in 1954 under the brand name Ritalin. Over the subsequent decades, its clinical application shifted heavily toward the management of ADHD, becoming one of the most widely prescribed medications for the condition.

Structural Chemistry

Methylphenidate (methyl phenyl(piperidin-2-yl)acetate) contains two chiral centers, meaning it can exist as four distinct stereoisomers: a pair of threo enantiomers and a pair of erythro enantiomers.

- The threo diastereomer is thermodynamically more stable and possesses the desired pharmacological activity.
- The d-threo enantiomer (dexmethylphenidate) is the primary active isomer responsible for the therapeutic effects of the drug.

Mechanism of Action

Methylphenidate acts primarily as a norepinephrine-dopamine reuptake inhibitor (NDRI). Its mechanism involves binding to and blocking the dopamine transporter (DAT) and the norepinephrine transporter (NET) on the presynaptic neuron.

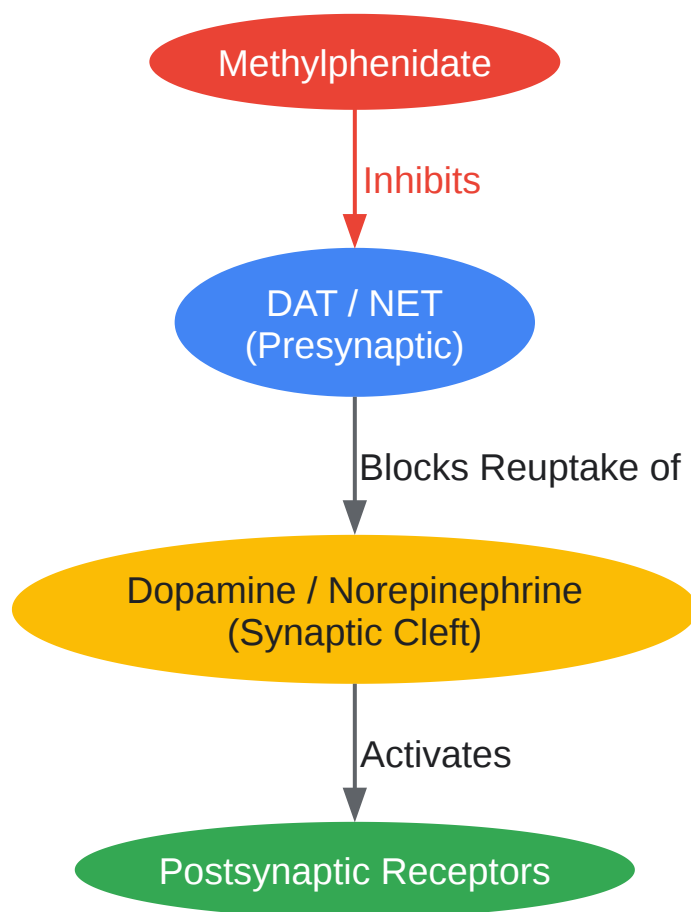
By inhibiting these transporters, methylphenidate prevents the reuptake of dopamine and norepinephrine from the synaptic cleft back into the presynaptic neuron. This blockade leads to an accumulation of these monoamine neurotransmitters in the extraneuronal space, thereby enhancing and prolonging their signaling at postsynaptic receptors. This increased catecholaminergic neurotransmission in regions such as the prefrontal cortex and striatum is believed to mediate the drug's therapeutic effects on attention, focus, and impulse control.

Pharmacological Summary Data

Property	Description
Drug Class	Central Nervous System (CNS) Stimulant
Primary Targets	Dopamine Transporter (DAT), Norepinephrine Transporter (NET)
Mechanism	Reuptake Inhibition (NDRI)
Active Enantiomer	d-threo-methylphenidate (Dexmethylphenidate)
Primary Indications	Attention Deficit Hyperactivity Disorder (ADHD), Narcolepsy

Signaling Pathway Visualization

The following diagram illustrates the high-level mechanism by which methylphenidate influences neurotransmitter signaling in the synaptic cleft.



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Caption: Methylphenidate inhibits DAT and NET, increasing synaptic dopamine and norepinephrine.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 4158, Methylphenidate" PubChem, [[Link](#)].
- Faraone, S. V. (2018). "The pharmacology of amphetamine and methylphenidate: Relevance to the neurobiology of attention-deficit/hyperactivity disorder and other psychiatric comorbidities." *Neuroscience & Biobehavioral Reviews*, 87, 255-270. [[Link](#)]
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